

Propargite Solubility: A Technical Guide for Researchers

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Compound of Interest

Compound Name: "Propargite"

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An in-depth examination of the solubility of the acaricide propargite in aqueous and organic media, providing key data, experimental methodologies, and procedural workflows for scientific professionals.

Propargite (2-(4-tert-butylphenoxy)cyclohexyl prop-2-ynyl sulfite) is a widely used acaricide effective against a variety of mites on agricultural crops.^[1] A comprehensive understanding of its solubility characteristics is paramount for researchers, scientists, and drug development professionals in designing effective formulations, conducting toxicological studies, and assessing its environmental fate. This technical guide provides a detailed overview of propargite's solubility in water and a range of organic solvents, outlines standard experimental protocols for solubility determination, and presents visual workflows to aid in experimental design.

Core Data: Solubility of Propargite

The solubility of propargite exhibits significant variation between aqueous and organic environments, a critical factor in its application and behavior.

Solubility in Water

Propargite is characterized by its low solubility in water.^[2] The reported values for its aqueous solubility vary, which may be attributable to differences in experimental conditions such as temperature and pH. For instance, at 25°C, reported solubility values include 0.215 mg/L and approximately 0.5 ppm (mg/L).^{[3][4]} Other sources indicate a solubility of 10.5 mg/L, while

another reports a value as high as 632 mg/L, though the conditions for the latter are not specified.[3][5] The pH of the aqueous medium also influences propargite's stability and, consequently, its measured solubility, with hydrolysis rates increasing with pH.[6]

Table 1: Quantitative Solubility of Propargite in Water

| Temperature (°C) | pH | Solubility |
|------------------|---------------|-----------------|
| 25 | Not Specified | ~0.5 mg/L[4] |
| 25 | Not Specified | 0.215 mg/L[3] |
| 20 | 7 | 0.215 mg/L[7] |
| Not Specified | Not Specified | 10.5 mg/L[3][8] |
| 25 | Not Specified | 632 mg/L[5] |

Solubility in Organic Solvents

In contrast to its limited aqueous solubility, propargite is readily soluble in a wide array of organic solvents.[4] It has been reported as "fully miscible" or "miscible" with solvents such as hexane, toluene, dichloromethane, methanol, and acetone.[3][9] Other sources describe it as "easily soluble" in acetone, methanol, ethanol, and benzene.[10] This high solubility in organic solvents is a key characteristic for its formulation into emulsifiable concentrates for agricultural use.[7]

Table 2: Qualitative and Quantitative Solubility of Propargite in Organic Solvents

| Solvent | Solubility |
|-----------------|--------------------|
| Acetone | Fully miscible[3] |
| Benzene | Easily soluble[10] |
| Dichloromethane | Fully miscible[3] |
| Ethanol | Easily soluble[10] |
| Hexane | Fully miscible[3] |
| Methanol | Fully miscible[3] |
| Toluene | Fully miscible[3] |

Experimental Protocols for Solubility Determination

The determination of a compound's solubility is a fundamental experimental procedure. Standardized methods, such as those provided by the Organisation for Economic Co-operation and Development (OECD), are widely accepted for generating reliable and comparable data.

Water Solubility Determination (Based on OECD Test Guideline 105)

For determining the water solubility of substances like propargite, the OECD Test Guideline 105 offers two primary methods: the Flask Method and the Column Elution Method.[11] The choice of method depends on the expected solubility of the substance.

Flask Method: This method is suitable for substances with a water solubility greater than 10 mg/L.[12][13]

- **Preliminary Test:** A preliminary test is conducted to estimate the approximate solubility and the time required to reach saturation.[11]
- **Sample Preparation:** An excess amount of the test substance (propargite) is added to a flask containing purified water.
- **Equilibration:** The flask is agitated at a constant temperature until equilibrium is reached. This can take several hours to days.

- Phase Separation: The saturated solution is separated from the undissolved solid by centrifugation or filtration.
- Analysis: The concentration of propargite in the clear aqueous phase is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).

Column Elution Method: This method is preferred for substances with a water solubility of less than 10 mg/L.[12][13]

- Column Preparation: A column is packed with an inert carrier material coated with the test substance.
- Elution: Water is passed through the column at a slow, constant rate.
- Sample Collection: The eluate is collected in fractions.
- Analysis: The concentration of the test substance in each fraction is determined.
- Solubility Determination: The solubility is determined from the plateau of the concentration curve.

Organic Solvent Solubility Determination (General Protocol)

A general method for determining the solubility of a substance in an organic solvent involves the following steps:

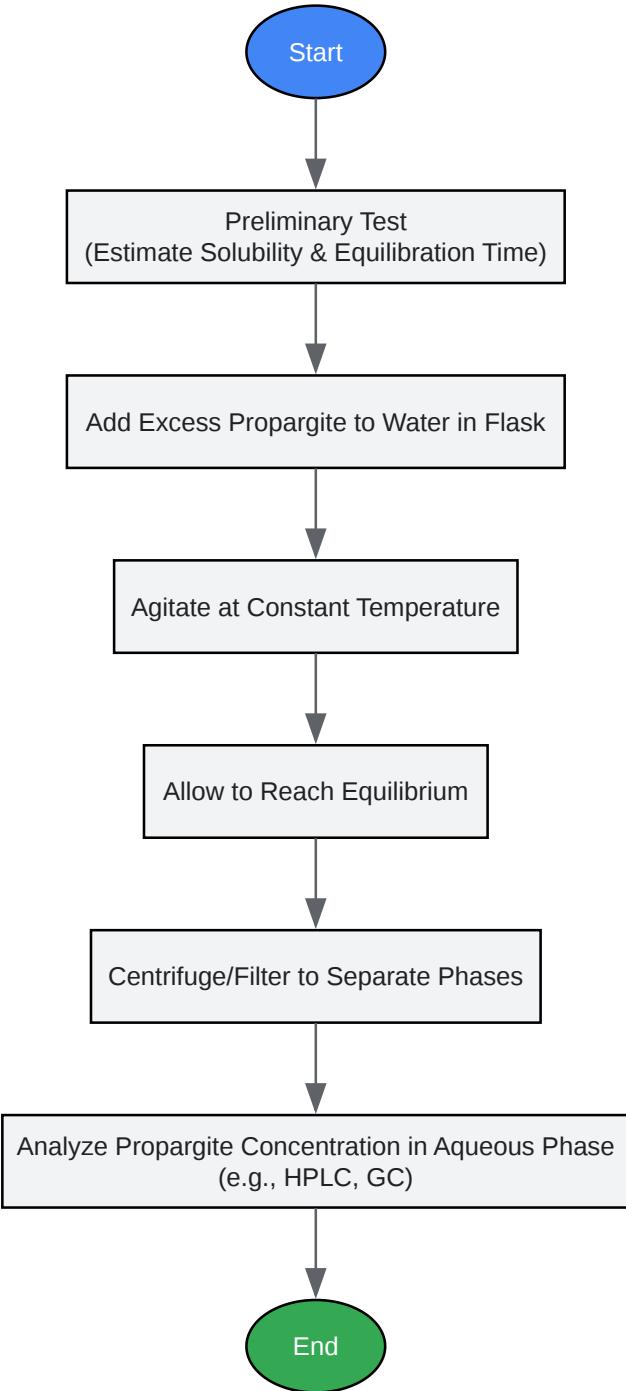
- Sample Preparation: A known mass of the test substance is placed in a sealable container, such as a vial or flask.
- Solvent Addition: A measured volume of the organic solvent is added to the container.
- Dissolution: The mixture is agitated at a constant temperature until the substance is completely dissolved. If the substance does not fully dissolve, additional solvent is added in known increments until complete dissolution is observed.

- **Equilibration and Observation:** The solution is allowed to equilibrate, and it is visually inspected to ensure no solid particles remain.
- **Quantification:** The solubility is calculated based on the mass of the solute and the volume of the solvent required for complete dissolution. For highly soluble or miscible substances, a qualitative assessment may be sufficient.

Visualizing Experimental Workflows

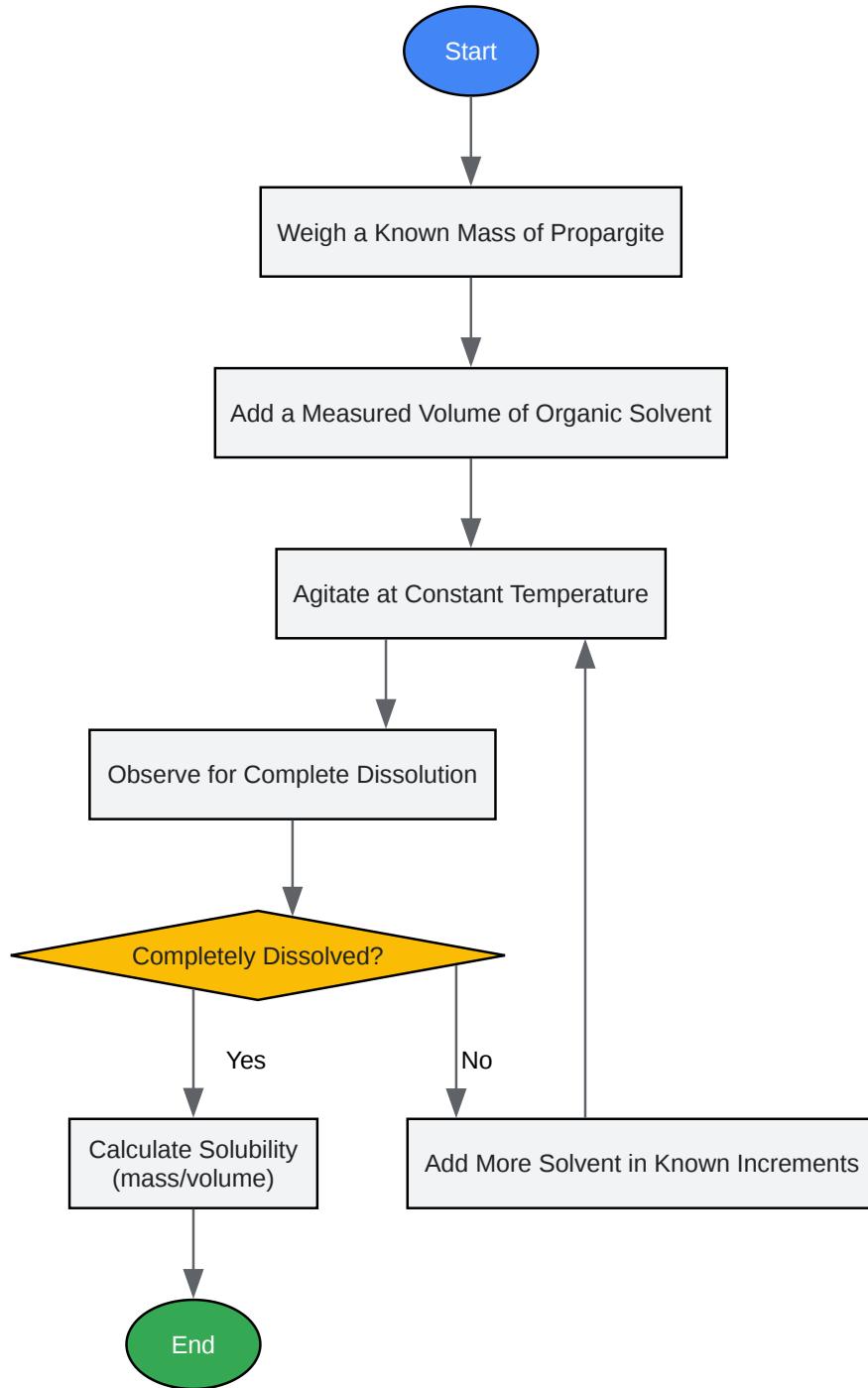
To further clarify the experimental procedures, the following diagrams illustrate the logical flow of the solubility determination methods.

Workflow for Water Solubility Determination (Flask Method)

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Caption: Water Solubility Determination by the Flask Method.

Workflow for Organic Solvent Solubility Determination

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Caption: General Workflow for Determining Solubility in an Organic Solvent.

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